

1,1-diiodoethane material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 1,1-Diiodoethane

Cat. No.: B1619546

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Technical Support Center: 1,1-Diiodoethane

This technical support center provides essential information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,1-diiodoethane**.

Material Safety Data Sheet (MSDS) Information

1,1-Diiodoethane is an organoiodine compound used in organic synthesis, particularly in reactions like SN2 substitutions and enolate substitutions.^[1] Due to its reactivity and potential hazards, proper handling and storage are crucial.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₂ H ₄ I ₂	[2] [3]
Molecular Weight	281.86 g/mol	
Appearance	Colorless liquid	
Density	2.83 g/cm ³	[3] [4]
Boiling Point	169.4 °C at 760 mmHg	[3]
Flash Point	72.5 °C	[3]
Refractive Index	1.67	[3]
Solubility	Soluble in most organic solvents, slightly soluble in water.	[2]

Hazard Identification and Safety Precautions

Hazard Statement	GHS Classification	Precautionary Statement Examples
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
H315: Causes skin irritation	Skin irritation (Category 2)	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water.
H319: Causes serious eye irritation	Eye irritation (Category 2A)	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Experimental Protocols

Example Protocol: Synthesis of a Substituted Alkane via SN2 Reaction

This protocol is a general guideline for a nucleophilic substitution reaction using **1,1-diiodoethane**.

Materials:

- **1,1-diiodoethane**
- Nucleophile (e.g., sodium azide, sodium cyanide)
- Anhydrous polar aprotic solvent (e.g., DMF, DMSO, acetonitrile)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon line)
- Temperature control system (e.g., oil bath)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Extraction solvent (e.g., diethyl ether)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Set up a dry round-bottom flask under an inert atmosphere.
- Dissolve the nucleophile in the anhydrous solvent in the flask.
- Cool the solution to the desired reaction temperature (e.g., 0 °C).
- Slowly add **1,1-diiodoethane** (typically 1.0-1.2 equivalents) to the solution dropwise while stirring.
- Allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS).
- Upon completion, carefully quench the reaction by the slow addition of the quenching solution at 0 °C.

- Transfer the mixture to a separatory funnel and extract the product with the chosen extraction solvent.
- Combine the organic layers, wash with brine, and dry over the anhydrous drying agent.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method (e.g., distillation or column chromatography).

Troubleshooting Guides and FAQs

Question: My reaction with 1,1-diiodoethane is not proceeding or is giving a low yield. What are the possible causes and solutions?

Answer:

Several factors can contribute to a low-yielding or stalled reaction. Consider the following troubleshooting steps:

- **Inadequate Deprotonation** (for enolate reactions): If you are performing a reaction that requires the formation of a carbanion, the base you are using may not be strong enough.
 - Recommendation: Switch to a stronger, non-nucleophilic base such as sodium hydride (NaH) or lithium diisopropylamide (LDA).
- **Poor Solvent Choice**: The solvent may not be suitable for dissolving the reactants or stabilizing the transition state.
 - Recommendation: Use a polar aprotic solvent like DMF, DMSO, or acetonitrile, which are effective for SN2 reactions.
- **Insufficient Reaction Temperature**: The reaction may have a high activation energy barrier that is not being overcome at the current temperature.
 - Recommendation: Gradually increase the reaction temperature while monitoring for the formation of side products.

- Low Reactivity of the Nucleophile: Your nucleophile may not be strong enough to displace the iodide.
 - Recommendation: Consider using a more potent nucleophile or adding a catalyst if applicable.
- Decomposition of **1,1-diiodoethane**: This reagent can be sensitive to light and air, leading to decomposition and the formation of iodine, which can interfere with the reaction.
 - Recommendation: Use freshly purified or a new bottle of **1,1-diiodoethane**. If the liquid has a noticeable purple or brown tint, it may have decomposed.

Question: I am observing the formation of unexpected side products in my reaction. What could be the cause?

Answer:

The formation of side products is often due to competing reaction pathways or the presence of impurities.

- Elimination Reactions: **1,1-diiodoethane** can undergo elimination reactions, especially in the presence of a strong, sterically hindered base, to form vinyl iodide.
 - Recommendation: Use a less sterically hindered base and lower the reaction temperature.
- Di-substitution: If your nucleophile can react twice, you may see di-substituted products.
 - Recommendation: Use a larger excess of the nucleophile or add the **1,1-diiodoethane** slowly to the reaction mixture.
- Impure Starting Materials: Impurities in your starting materials or solvents can lead to side reactions.
 - Recommendation: Ensure all your reagents and solvents are pure and anhydrous.

Question: How should I properly store and handle **1,1-diiodoethane** to prevent decomposition?

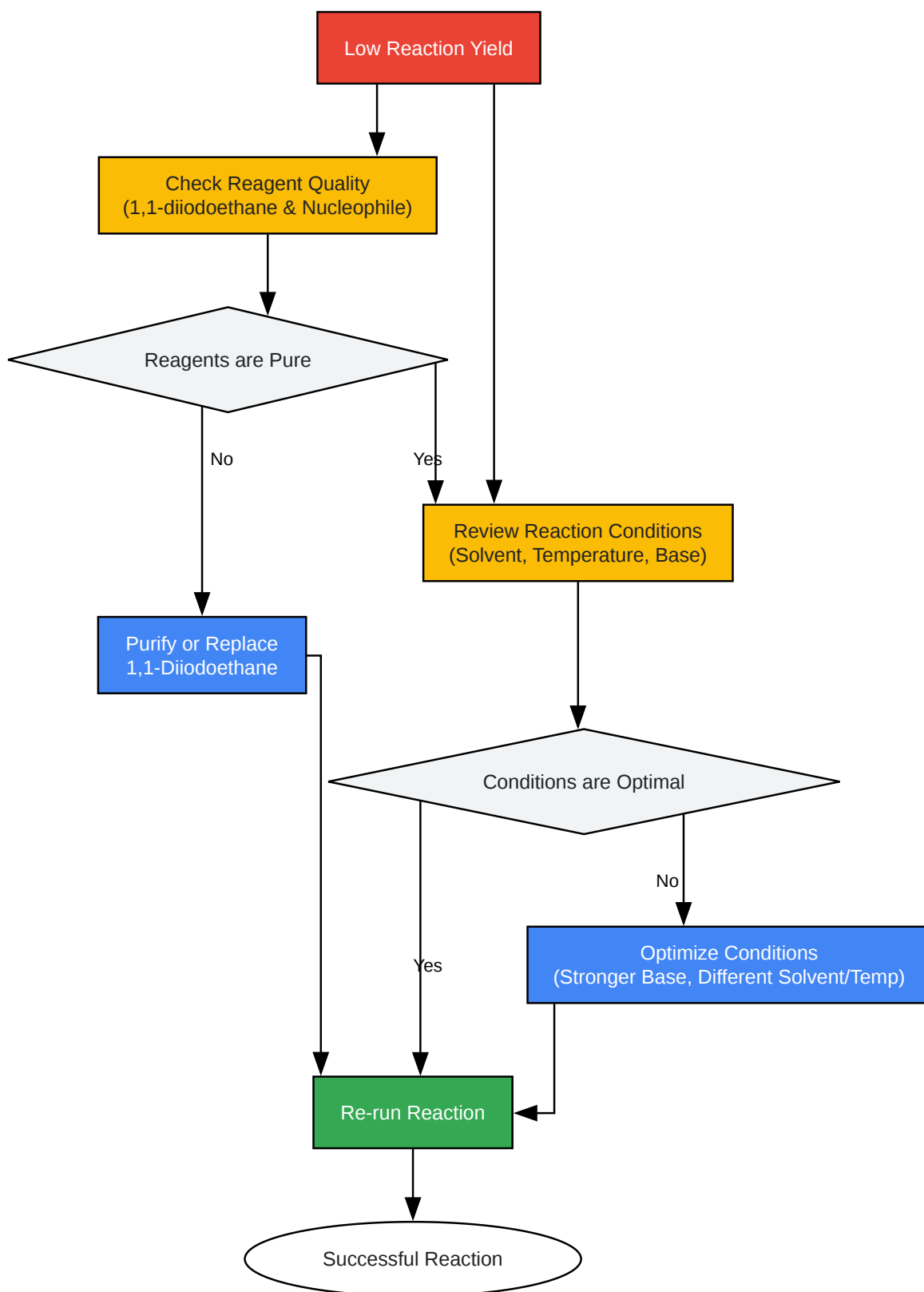
Answer:

Proper storage and handling are critical to maintain the integrity of **1,1-diiodoethane**.

- **Storage:** Store in a cool, dry, and well-ventilated area, away from light and incompatible materials such as strong bases and oxidizing agents. It is often recommended to store it under an inert atmosphere (e.g., nitrogen or argon).
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.

Visual Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting a low-yield reaction involving **1,1-diiodoethane**.



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Caption: Troubleshooting workflow for a low-yield reaction.

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